

An In-Depth Technical Guide to 1,1-Di(o-tolyl)ethylene

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Compound of Interest

Compound Name: 1,1-Di(o-tolyl)ethylene

CAS No.: 2919-19-9

Cat. No.: B1295329

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An authoritative guide for researchers, scientists, and drug development professionals on the synthesis, properties, and applications of 1-methyl-2-[1-(2-methylphenyl)ethenyl]benzene.

Abstract

This technical guide provides a comprehensive overview of **1,1-Di(o-tolyl)ethylene**, a versatile aromatic alkene. The document details its chemical identity, including its IUPAC name, 1-methyl-2-[1-(2-methylphenyl)ethenyl]benzene, and CAS number, 2919-19-9.^[1] It explores established synthetic methodologies, primarily focusing on the Grignard and Wittig reactions, offering insights into the rationale behind procedural choices. Key physical and spectroscopic properties are systematically tabulated for easy reference. Furthermore, this guide delves into the current and potential applications of this compound, particularly in the realms of organic synthesis, materials science, and medicinal chemistry. The content is structured to provide both foundational knowledge and practical insights for professionals in research and development.

Chemical Identity and Properties

1,1-Di(o-tolyl)ethylene, systematically named 1-methyl-2-[1-(2-methylphenyl)ethenyl]benzene, is a diarylethylene derivative characterized by the presence of two ortho-tolyl groups attached

to the same carbon of an ethylene moiety.[1]

Property	Value	Source
IUPAC Name	1-methyl-2-[1-(2-methylphenyl)ethenyl]benzene	[1]
CAS Number	2919-19-9	[1]
Molecular Formula	C ₁₆ H ₁₆	[1]
Molecular Weight	208.30 g/mol	[1]
Appearance	Colourless oil	[2]

Spectroscopic Data

The structural elucidation of **1,1-Di(o-tolyl)ethylene** is confirmed through various spectroscopic techniques.

Spectroscopy	Key Data
¹ H NMR (400 MHz, CDCl ₃)	δ 7.24-7.18 (m, 2H), 7.14-7.08(m, 3H), 5.84-5.74 (m, 1H), 5.00-4.90 (m, 2H), 2.65 (t, J = 8.0 Hz, 2H), 2.34-2.26 (m, 2H)[2]
¹³ C NMR (100 MHz, CDCl ₃)	δ 142.35, 138.59, 128.91, 128.77, 126.29, 115.38, 36.01, 35.86[2]
Infrared (IR) (KBr)	2960, 2926, 2855, 1640, 1452, 1390, 1261, 1097, 1018, 911, 800, 744, 698, 631 cm ⁻¹ [2]
Mass Spectrometry (MS)	Not explicitly found for the ortho isomer, but the para isomer shows major peaks at m/z 193 and 208, which can be expected to be similar.[3]

Synthesis Methodologies

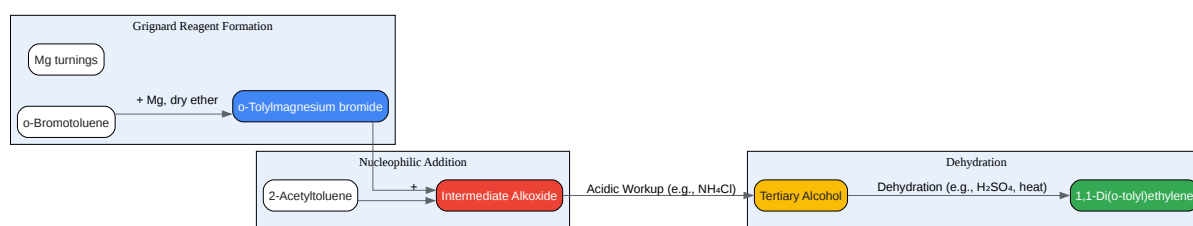
The synthesis of 1,1-disubstituted ethylenes like **1,1-Di(o-tolyl)ethylene** can be effectively achieved through two primary and robust synthetic strategies: the Grignard reaction and the

Wittig reaction. The choice between these methods often depends on the availability of starting materials and the desired scale of the reaction.

Grignard Reaction: A Nucleophilic Addition Approach

The Grignard reaction provides a powerful method for the formation of carbon-carbon bonds.^[4] In the context of synthesizing **1,1-Di(o-tolyl)ethylene**, this would involve the reaction of an o-tolyl Grignard reagent with a suitable carbonyl compound.

Conceptual Workflow for Grignard Synthesis



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Caption: Grignard reaction workflow for **1,1-Di(o-tolyl)ethylene** synthesis.

Experimental Protocol (Adapted from similar syntheses):

- **Preparation of the Grignard Reagent:** In a flame-dried, three-necked flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, add magnesium turnings. A solution of o-bromotoluene in anhydrous diethyl ether is added dropwise from the dropping funnel to initiate the reaction. The formation of the Grignard reagent, o-tolylmagnesium

bromide, is indicated by the disappearance of magnesium and a change in the solution's appearance.^[5]

- **Reaction with Ketone:** A solution of 2-acetylto luene in anhydrous diethyl ether is slowly added to the prepared Grignard reagent at 0 °C. The reaction is typically exothermic and the addition rate should be controlled to maintain the temperature. The mixture is then stirred at room temperature for several hours to ensure complete reaction.
- **Work-up and Dehydration:** The reaction is quenched by the slow addition of a saturated aqueous solution of ammonium chloride. The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic layers are dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure. The resulting crude tertiary alcohol is then dehydrated, for instance, by heating with a catalytic amount of a strong acid like sulfuric acid, to yield the final product, **1,1-Di(o-tolyl)ethylene**.
- **Purification:** The crude product is purified by column chromatography on silica gel using a non-polar eluent such as hexane.

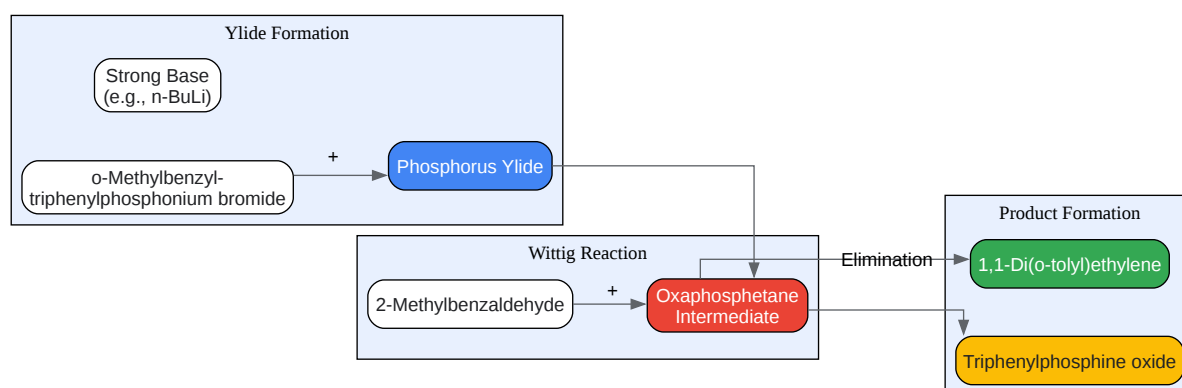
Causality Behind Experimental Choices:

- **Anhydrous Conditions:** Grignard reagents are highly basic and react readily with protic solvents like water. Therefore, all glassware must be thoroughly dried, and anhydrous solvents must be used to prevent the quenching of the Grignard reagent.^[4]
- **Slow Addition:** The reaction between the Grignard reagent and the ketone is often vigorous. Slow, dropwise addition helps to control the reaction rate and temperature, preventing side reactions.
- **Acidic Work-up:** The initial product of the Grignard addition is a magnesium alkoxide. An acidic work-up is necessary to protonate the alkoxide to form the tertiary alcohol. A mild acid like ammonium chloride is often preferred to prevent premature dehydration.

Wittig Reaction: A Versatile Olefination Method

The Wittig reaction is a cornerstone of alkene synthesis, allowing for the formation of a carbon-carbon double bond from a carbonyl compound and a phosphorus ylide.^[6] This method offers excellent regioselectivity.

Conceptual Workflow for Wittig Synthesis



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Caption: Wittig reaction workflow for **1,1-Di(o-tolyl)ethylene** synthesis.

Experimental Protocol (Adapted from similar syntheses):

- Preparation of the Phosphonium Salt: o-Methylbenzyl bromide is reacted with triphenylphosphine in a suitable solvent like toluene or acetonitrile under reflux to form o-methylbenzyltriphenylphosphonium bromide. The salt typically precipitates out and can be collected by filtration.
- Generation of the Ylide: The phosphonium salt is suspended in an anhydrous solvent like tetrahydrofuran (THF) under an inert atmosphere. A strong base, such as n-butyllithium, is added dropwise at a low temperature (e.g., 0 °C or -78 °C) to deprotonate the salt and form the deep red or orange phosphorus ylide.[6]

- **Reaction with Aldehyde:** A solution of 2-methylbenzaldehyde in anhydrous THF is then added slowly to the ylide solution at low temperature. The reaction mixture is allowed to warm to room temperature and stirred for several hours.
- **Work-up and Purification:** The reaction is quenched with water or a saturated aqueous solution of ammonium chloride. The product is extracted with an organic solvent, and the combined organic layers are washed, dried, and concentrated. The crude product is purified by column chromatography to separate the desired alkene from the triphenylphosphine oxide byproduct.

Causality Behind Experimental Choices:

- **Inert Atmosphere:** The phosphorus ylide is sensitive to air and moisture, so the reaction is carried out under an inert atmosphere (e.g., nitrogen or argon).
- **Strong Base:** A strong base is required to deprotonate the phosphonium salt and generate the ylide. The choice of base can influence the stereoselectivity of the reaction for certain substrates.
- **Purification:** The primary byproduct of the Wittig reaction is triphenylphosphine oxide, which can sometimes be challenging to separate from the desired product. Column chromatography is a reliable method for its removal.

Applications and Future Directions

While specific applications of **1,1-Di(o-tolyl)ethylene** are not as extensively documented as its para-isomer, its structural motifs suggest potential utility in several areas of chemical science.

Ligand in Transition Metal Catalysis

The steric bulk provided by the two ortho-tolyl groups can be advantageous in the design of ligands for transition metal catalysis. Similar to other bulky phosphine and olefin ligands, **1,1-Di(o-tolyl)ethylene** could potentially coordinate to metal centers and influence the selectivity and activity of catalytic processes such as cross-coupling reactions, hydroformylation, or polymerization.^{[7][8][9]} The specific steric and electronic properties imparted by the o-tolyl groups could lead to unique catalytic performance.

Monomer in Polymer Science

Derivatives of diarylethylenes are known to be used as modifiers for polymers. The introduction of the bulky and rigid **1,1-di(o-tolyl)ethylene** unit into a polymer backbone could significantly alter the material's properties, such as its glass transition temperature, thermal stability, and mechanical strength. Its potential use as a comonomer in polymerization reactions warrants further investigation.

Building Block in Organic Synthesis

The electron-rich double bond of **1,1-Di(o-tolyl)ethylene** is susceptible to electrophilic attack and can participate in various cycloaddition reactions. This reactivity makes it a valuable intermediate for the synthesis of more complex molecular architectures. For instance, it could be a precursor for the synthesis of substituted indane derivatives, which are found in various biologically active molecules.

Potential in Materials Science and Medicinal Chemistry

The rigid, non-planar structure of **1,1-Di(o-tolyl)ethylene** could be exploited in the design of materials for organic light-emitting diodes (OLEDs) by preventing aggregation-caused quenching of fluorescence.^{[10][11][12][13][14]} In medicinal chemistry, the diarylethylene scaffold is present in a number of pharmacologically active compounds. The unique substitution pattern of **1,1-Di(o-tolyl)ethylene** could serve as a starting point for the development of new therapeutic agents.

Safety and Handling

1,1-Di(o-tolyl)ethylene should be handled with appropriate safety precautions in a well-ventilated fume hood. It is advisable to wear personal protective equipment, including safety goggles, gloves, and a lab coat. Specific hazard information is limited, but as with many organic chemicals, it should be treated as potentially harmful if ingested, inhaled, or in contact with skin.

Conclusion

1,1-Di(o-tolyl)ethylene is a readily accessible aromatic alkene with interesting structural features. The established Grignard and Wittig reactions provide reliable pathways for its

synthesis. While its applications are not yet fully explored, its unique steric and electronic properties make it a promising candidate for further research in catalysis, polymer science, and medicinal chemistry. This guide serves as a foundational resource to stimulate and support future investigations into this versatile molecule.

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